

Proper Disposal Procedures for Acetylgarginyltryptophyl Diphenylglycine

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Compound of Interest

Compound Name: *Acetylgarginyltryptophyl
diphenylglycine*

Cat. No.: *B612793*

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The following guide provides essential safety and logistical information for the proper disposal of **Acetylgarginyltryptophyl diphenylglycine** (CAS No. 1334583-93-5). This synthetic tetrapeptide, also known as Relistase™, is primarily used in research and cosmetic formulations[1][2][3]. While specific hazard data is limited, prudence dictates treating it as a chemical waste product, adhering to standard laboratory safety protocols and local regulations[4][5].

Consultation with your institution's Environmental Health and Safety (EHS) office is mandatory before proceeding with any disposal protocol. This document serves as a general guideline and must be adapted to local, state, and federal regulations.

Chemical and Safety Data Summary

There is a significant lack of comprehensive safety and toxicity data for **Acetylgarginyltryptophyl diphenylglycine** in publicly available Safety Data Sheets (SDS)[4]. Therefore, it should be handled with care, assuming the potential for unknown hazards.

Identifier	Value	Source
CAS Number	1334583-93-5	[1][4]
Molecular Formula	C ₃₅ H ₄₀ N ₈ O ₆	[1]
Molecular Weight	668.7 g/mol	[1]
Known Hazards	No specific hazards classified.	[4]
Acute Toxicity	No data available.	[4]
Carcinogenicity	No data available.	[4]
Environmental Hazards	Do not let the chemical enter drains.	[4]

Personal Protective Equipment (PPE)

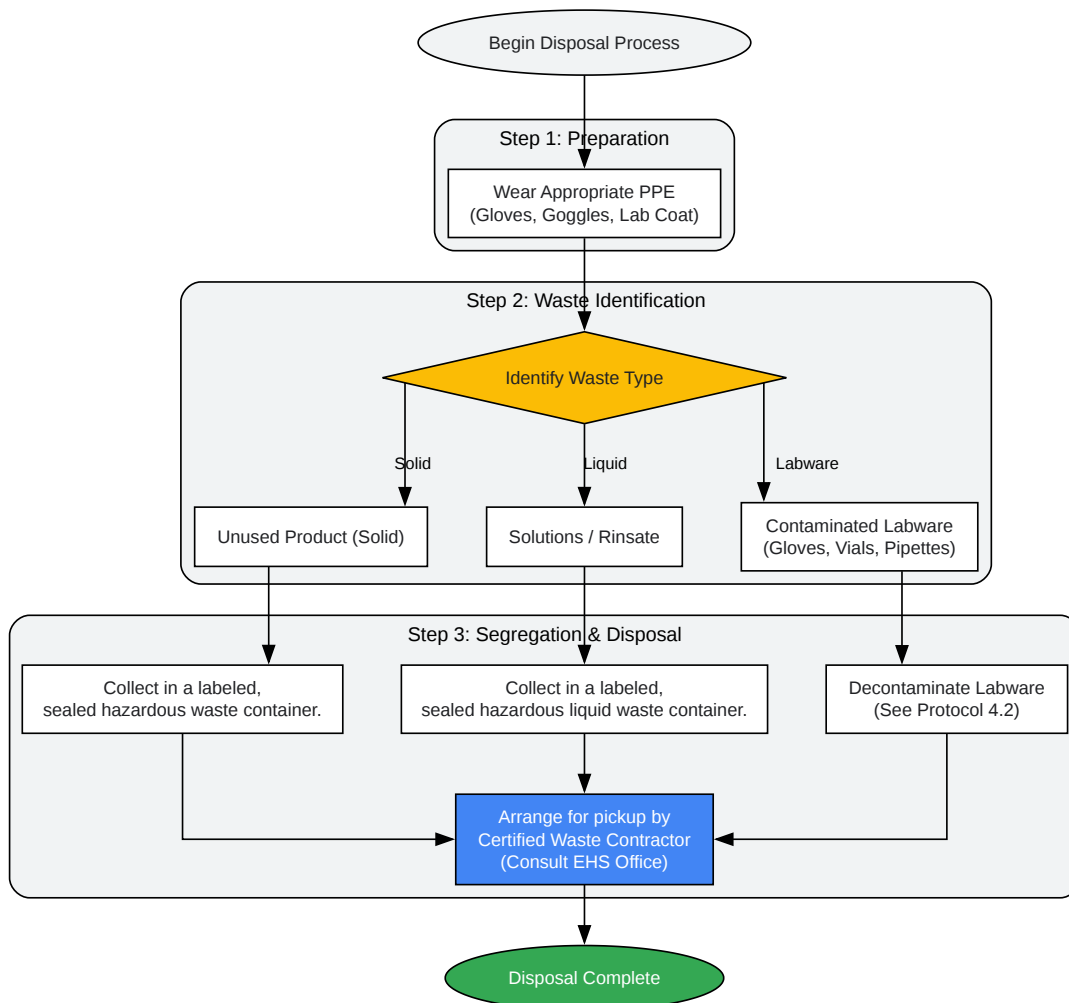
Before handling **Acetylgarginyltryptophyl diphenylglycine** for disposal, ensure the following PPE is worn to prevent skin and eye contact, and inhalation[4]:

- Gloves: Chemical-impermeable gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If handling fine powder and dust formation is likely, use a NIOSH-approved respirator.

Disposal Workflow

The following diagram outlines the general decision-making process for the disposal of **Acetylgarginyltryptophyl diphenylglycine** and associated waste.

Disposal Workflow for Acetylgarginyltryptophyl Diphenylglycine

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Acetylgarginyltryptophyl diphenylglycine**.

Step-by-Step Disposal Protocols

This procedure applies to the pure peptide powder or any solid materials (e.g., weighing paper, spill cleanup materials) grossly contaminated with the product.

- **Containment:** Carefully place the material into a designated, leak-proof container suitable for chemical waste. Avoid generating dust[4].
- **Labeling:** Clearly label the container as "Hazardous Waste" and include the chemical name: **"Acetylarginyltryptophyl diphenylglycine"**.
- **Storage:** Store the container in a cool, dry, and well-ventilated area, away from incompatible materials, pending disposal[4].
- **Disposal:** Arrange for collection by your institution's certified hazardous waste disposal service.

For items like glassware, plastic vials, and used gloves that are contaminated with trace amounts of the peptide.

- **Decontamination:** Whenever possible, decontaminate items before disposal. General methods for peptide inactivation can be effective[5].
 - **Method A: Chemical Inactivation (Bleach):** Immerse the contaminated items in a freshly prepared 10% bleach solution for at least 30 minutes[5]. After decontamination, decant the bleach solution and manage it as liquid chemical waste. The decontaminated solids can then be disposed of in the appropriate laboratory waste stream as per institutional guidelines[5].
 - **Method B: Autoclaving:** Place waste in a validated autoclave at 121°C and 15 psi for a minimum of 30-60 minutes. This is often used as a secondary decontamination step[5].
- **Rinsing Empty Containers:** Thoroughly rinse empty product containers with a suitable solvent (e.g., ethanol or water). Collect the rinsate as hazardous liquid waste[5].
- **Container Disposal:** After triple-rinsing and defacing the original label, the container may be disposed of as regular laboratory glass or plastic waste, pending institutional policy[5].

This applies to solutions containing the peptide or rinsate from cleaning contaminated labware.

- Collection: Collect all liquid waste containing **Acetylginyltryptophyl diphenylglycine** in a designated, sealed, and clearly labeled hazardous waste container.
- pH Neutralization: If the solution is highly acidic or basic, neutralize it to a pH between 6 and 8 before adding it to the waste container, provided this does not cause a reaction.
- Prohibition: Do not pour solutions containing this peptide down the drain^[4].
- Disposal: Store the container securely and arrange for pickup by a certified hazardous waste contractor.

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